

Synonyms and alternative names for diallyl hexahydrophthalate.

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Diallyl hexahydrophthalate*

Cat. No.: *B075857*

[Get Quote](#)

An In-Depth Technical Guide to Diallyl Hexahydrophthalate

This technical guide provides a comprehensive overview of **diallyl hexahydrophthalate**, including its nomenclature, physicochemical properties, and representative experimental protocols for its synthesis and analysis. This document is intended for researchers, scientists, and professionals in drug development and materials science who require detailed technical information on this compound.

Synonyms and Alternative Names

Diallyl hexahydrophthalate is known by several names in the scientific and commercial literature. A comprehensive list of its synonyms and identifiers is provided below:

- IUPAC Name: bis(prop-2-enyl) cyclohexane-1,2-dicarboxylate[1][2]
- CAS Number: 13846-31-6[1][2][3][4]
- Alternative CAS Number: 7500-82-5[2]
- EC Number: 237-580-1[1]
- Common Synonyms:

- Diallylhexahydrophthalat[3]
- Hexahydrophthalic acid diallyl ester
- 1,2-Cyclohexanedicarboxylic acid, di-2-propenyl ester[2]
- 1,2-Cyclohexanedicarboxylic acid, 1,2-di-2-propen-1-yl ester[2]
- diallyl cyclohexane-1,2-dicarboxylate[2]
- hexahidroftalato de dialilo[3]

Physicochemical Properties

The key physicochemical properties of **diallyl hexahydrophthalate** are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₂₀ O ₄	[1][3]
Molecular Weight	252.31 g/mol	[2]
Appearance	Colorless liquid	[3]
Boiling Point	330.6 °C at 760 mmHg	[3]
Density	1.06 g/cm ³	[3]
Flash Point	156.9 °C	[3]
Refractive Index	1.479	[3]
Vapor Pressure	0.000165 mmHg at 25 °C	[3]
LogP	2.8	[3]

Experimental Protocols

Detailed experimental methodologies are crucial for the synthesis and analysis of **diallyl hexahydrophthalate**. The following sections provide representative protocols.

This protocol describes a general method for the synthesis of **diallyl hexahydrophthalate** through the Fischer esterification of hexahydrophthalic anhydride with allyl alcohol.

Materials:

- Hexahydrophthalic anhydride
- Allyl alcohol
- p-Toluenesulfonic acid (catalyst)
- Toluene (for azeotropic removal of water)
- 5% Sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Ethyl acetate
- Hexane

Equipment:

- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator

- Glassware for extraction and filtration
- Vacuum distillation apparatus

Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus, reflux condenser, and magnetic stir bar, add hexahydrophthalic anhydride (1.0 eq), allyl alcohol (2.5 eq), and a catalytic amount of p-toluenesulfonic acid (0.05 eq).
- Add toluene to the flask to facilitate the azeotropic removal of water.
- Heat the reaction mixture to reflux with vigorous stirring. The progress of the reaction can be monitored by observing the collection of water in the Dean-Stark trap.
- Continue refluxing until the theoretical amount of water has been collected, indicating the completion of the esterification.
- Allow the reaction mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with 5% sodium bicarbonate solution to neutralize the acid catalyst, followed by water, and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- The crude product can be purified by vacuum distillation to yield pure **diallyl hexahydrophthalate**.

This protocol outlines a general method for the analysis of **diallyl hexahydrophthalate** using GC-MS.

Instrumentation and Conditions:

- Gas Chromatograph: Agilent 8890 GC or equivalent
- Mass Spectrometer: Agilent 5977B MS or equivalent[5]

- Column: DB-5ms, 30 m x 0.25 mm i.d., 0.25 μ m film thickness[6]
- Carrier Gas: Helium at a constant flow rate of 1 mL/min[6]
- Injection Mode: Splitless
- Injector Temperature: 280 °C
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 280 °C
 - Hold at 280 °C for 5 minutes
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Scan Range: m/z 40-550

Sample Preparation:

- Prepare a stock solution of **diallyl hexahydrophthalate** in a suitable solvent such as ethyl acetate.
- Create a series of calibration standards by diluting the stock solution.
- Inject a small volume (e.g., 1 μ L) of the sample or standard into the GC-MS system.

This protocol provides a general method for the analysis of **diallyl hexahydrophthalate** using HPLC with UV detection.

Instrumentation and Conditions:

- HPLC System: A standard HPLC system with a pump, autosampler, column oven, and UV detector.
- Column: A C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase: Isocratic elution with a mixture of acetonitrile and water (e.g., 70:30 v/v).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection: UV at 225 nm.
- Injection Volume: 10 µL.

Sample Preparation:

- Dissolve the **diallyl hexahydrophthalate** sample in the mobile phase.
- Filter the sample through a 0.45 µm syringe filter before injection to remove any particulate matter.
- Prepare a series of calibration standards in the mobile phase.

Potential Applications and Biological Activity

Diallyl hexahydrophthalate, as an allyl ester, is primarily used in the field of polymer chemistry. It can act as a cross-linking agent and a monomer for the production of thermosetting resins.[7] These resins are known for their excellent dimensional stability, heat resistance, and electrical insulating properties.[7]

The biological activity of **diallyl hexahydrophthalate** has not been extensively studied. However, related phthalate esters have been investigated for their toxicological profiles. Some phthalates are known to be endocrine disruptors and may have adverse effects on living organisms. For instance, studies on the related compound, diallyl phthalate, have shown that it can induce oxidative stress in aquatic plants.[8] Further research is needed to fully characterize the biological effects and potential metabolic pathways of **diallyl hexahydrophthalate**.

Mandatory Visualizations

The following diagram illustrates the general workflow for the synthesis and purification of **diallyl hexahydrophthalate**.

Caption: Synthesis and purification workflow for **diallyl hexahydrophthalate**.

This diagram outlines a typical analytical workflow for the quality control of synthesized **diallyl hexahydrophthalate**.

Caption: Analytical workflow for quality control of **diallyl hexahydrophthalate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. alfa-chemistry.com [alfa-chemistry.com]
- 2. 1,2-Cyclohexanedicarboxylic acid, 1,2-di-2-propen-1-yl ester | C₁₄H₂₀O₄ | CID 101161 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [guidechem.com]
- 4. diallyl hexahydrophthalate | 13846-31-6 [chemicalbook.com]
- 5. fses.oregonstate.edu [fses.oregonstate.edu]
- 6. redalyc.org [redalyc.org]
- 7. gantrade.com [gantrade.com]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Synonyms and alternative names for diallyl hexahydrophthalate.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075857#synonyms-and-alternative-names-for-diallyl-hexahydrophthalate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com